

# Unlocking Solar System Secrets: A Comparative Guide to Chromium Isotopes in Meteorites

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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For researchers, scientists, and professionals in cosmochemistry and planetary science, the precise analysis of chromium (Cr) isotopes in meteorites offers a powerful tool to trace the genetic heritage of planetary bodies and unravel the chronology of the early Solar System. Variations in the isotopic abundances of chromium, particularly the nucleosynthetic anomalies in  $^{54}\text{Cr}$  and the radiogenic excesses of  $^{53}\text{Cr}$ , serve as crucial fingerprints of the diverse materials that coalesced to form planets.

This guide provides an objective comparison of chromium isotope data across various meteorite classes, supported by experimental details and visual representations to facilitate understanding and further research. The isotopic composition of chromium in meteorites reveals a fundamental dichotomy between carbonaceous chondrites (CC), believed to have formed in the outer Solar System, and non-carbonaceous (NC) meteorites, which originated in the inner Solar System.<sup>[1]</sup> This distinction is primarily based on the relative abundance of the neutron-rich isotope  $^{54}\text{Cr}$ .

## Comparative Analysis of Chromium Isotope Ratios

The chromium isotopic compositions of meteorites are typically expressed in two ways:

- $\epsilon$  notation (epsilon): This is used for mass-independent variations and represents a deviation in parts per 10,000 from a terrestrial standard. For chromium,  $\epsilon^{54}\text{Cr}$  and  $\epsilon^{53}\text{Cr}$  are the most significant.  $\epsilon^{54}\text{Cr}$  variations are attributed to the heterogeneous distribution of presolar material in the protoplanetary disk.<sup>[1][2]</sup>  $\epsilon^{53}\text{Cr}$  variations are primarily due to the decay of the

short-lived radionuclide  $^{53}\text{Mn}$  (half-life of 3.7 million years), making the  $^{53}\text{Mn}$ - $^{53}\text{Cr}$  system a valuable chronometer for early Solar System events.[\[1\]](#)[\[3\]](#)

- $\delta$  notation (delta): This is used for mass-dependent fractionation and represents a deviation in parts per thousand (‰) from a standard. The  $\delta^{53}\text{Cr}$  value (relative to the  $^{52}\text{Cr}$  isotope) can provide insights into processes like evaporation and condensation in the solar nebula.[\[4\]](#)[\[5\]](#)  
[\[6\]](#)

The following table summarizes representative chromium isotope data for various meteorite classes.

Meteorite Class	Sub-Group	$\epsilon^{54}\text{Cr}$ (mean)	$\epsilon^{53}\text{Cr}$ (mean)	$\delta^{53}\text{Cr}$ (‰, mean)	References
Carbonaceous Chondrites	CI (Ivuna-type)	~1.6	~0.3	-0.12	[1]
CM (Mighei-type)	~0.8	~0.4	-0.12	[1]	
CO (Ornans-type)	~0.7	~0.5	-0.12	[1][7]	
CV (Vigarano-type)	~0.8	~0.5	-0.12	[1]	
CK (Karoonda-type)	~0.5	~0.5	-0.12	[1]	
CR (Renazzo-type)	~1.1	~0.2	-0.12	[1]	
CB (Bencubbin-type)	~1.2	~0.3	-	[1]	
CH (High-Iron)	~1.6	~0.3	-	[1]	
Ordinary Chondrites (OC)	H, L, LL	~ -0.4	~0.2	-0.14	[1][8]
Enstatite Chondrites (EC)	EH, EL	~ -0.1	~0.1	-0.05	[1][4][9]
Achondrites					
HED Clan (Vesta)	~ -0.7	~0.0	-	[10][11]	

Martian (SNC)	~ -0.3	~0.1	-	<a href="#">[12]</a> <a href="#">[13]</a>
Ureilites	~ -0.9	~0.1	-	<a href="#">[10]</a>

Note: The values presented are approximate means compiled from multiple studies. There can be significant variation within individual meteorite groups.  $\epsilon$ -values are relative to terrestrial standards.

## Experimental Protocols for Chromium Isotope Analysis

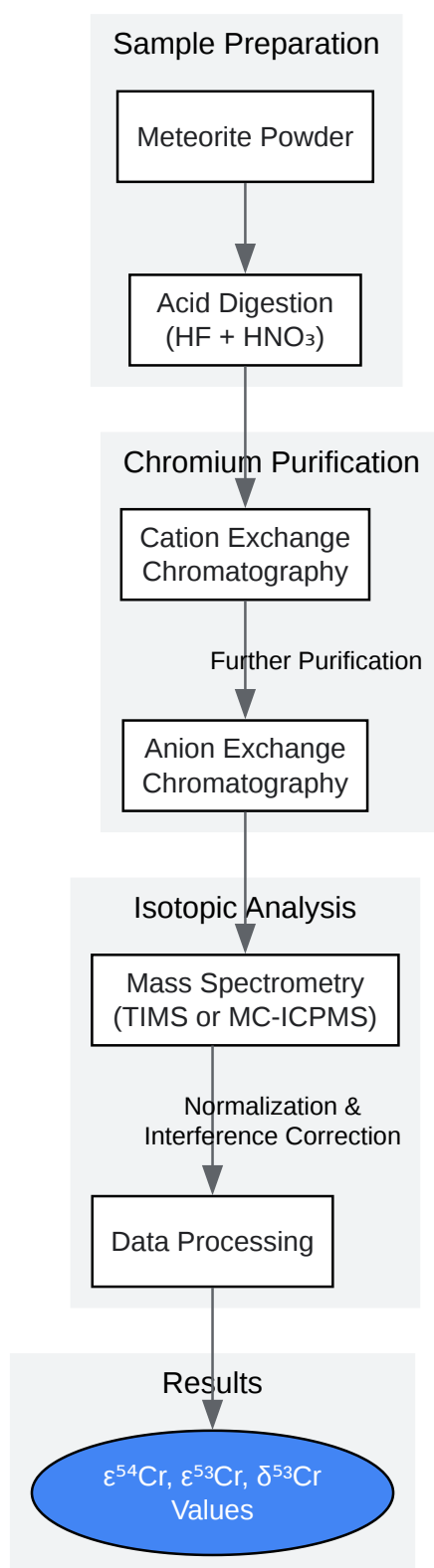
High-precision measurement of chromium isotopes is a complex analytical process requiring meticulous sample preparation and sophisticated mass spectrometry. The general workflow is as follows:

- **Sample Digestion:** A powdered bulk meteorite sample (typically 50-100 mg) is dissolved using a mixture of strong acids, such as hydrofluoric acid (HF) and nitric acid (HNO<sub>3</sub>), often in a high-pressure vessel to ensure complete dissolution of refractory phases.
- **Chromium Separation:** The chemical separation of chromium from the sample matrix is crucial to avoid isobaric interferences (elements with isotopes of the same mass) during mass spectrometry. This is typically achieved through a multi-step ion-exchange chromatography process.
  - **Cation Exchange Chromatography:** The dissolved sample is loaded onto a column filled with a cation exchange resin. This step separates Cr from the bulk of major elements.
  - **Anion Exchange Chromatography:** Further purification may involve anion exchange chromatography to remove elements that can cause interferences, such as iron (Fe), titanium (Ti), and vanadium (V).
- **Isotopic Analysis by Mass Spectrometry:** The purified chromium fraction is then analyzed using either Thermal Ionization Mass Spectrometry (TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICPMS).

- TIMS: This technique has traditionally been the method of choice for high-precision analysis of mass-independent Cr isotopic ratios, as it effectively minimizes isobaric interferences from  $^{50}\text{Ti}$ ,  $^{50}\text{V}$ , and  $^{54}\text{Fe}$ .
- MC-ICPMS: Modern MC-ICPMS instruments can also achieve high precision and are often used for measuring both mass-dependent and mass-independent variations. Mathematical corrections for isobaric interferences are applied during data processing.
- Data Correction: The raw isotope ratio measurements are corrected for instrumental mass fractionation. For  $\epsilon^{53}\text{Cr}$  and  $\epsilon^{54}\text{Cr}$ , this is typically done by internal normalization to a constant  $^{50}\text{Cr}/^{52}\text{Cr}$  ratio. The final data are reported as  $\epsilon$  or  $\delta$  values relative to a certified terrestrial standard, such as NIST SRM 979 or NBS 979.

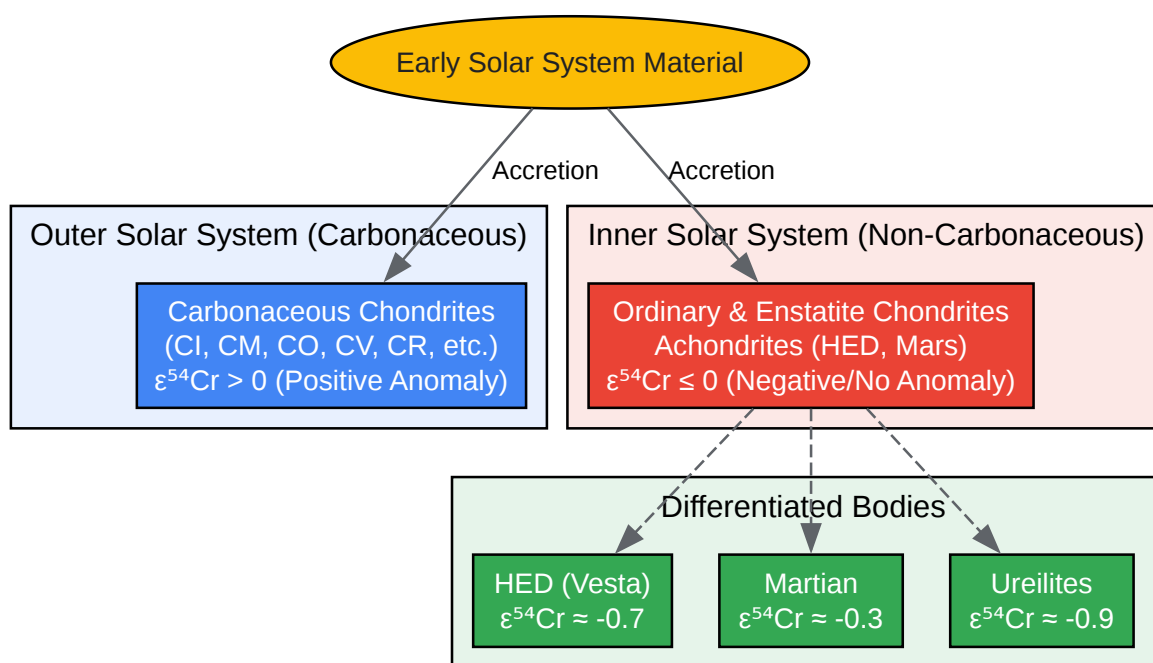
## Visualizing Methodologies and Relationships

Diagrams are essential for illustrating complex workflows and the relationships derived from isotopic data.



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Caption: Workflow for Cr isotope analysis in meteorites.



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Caption:  $\epsilon^{54}\text{Cr}$  classification of meteorite groups.

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